

Essential Safety and Logistical Information for Handling 2-Hydroxymethyl benzoic acid

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Compound of Interest

Compound Name: 2-Hydroxymethyl benzoic acid

Cat. No.: B1293570

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for **2-Hydroxymethyl benzoic acid**, ensuring the well-being of laboratory personnel and adherence to safety standards.

Chemical Safety Summary

2-Hydroxymethyl benzoic acid is a solid organic compound that poses several hazards. According to its Safety Data Sheet (SDS), it is harmful if swallowed, causes skin irritation, and can lead to serious eye irritation.^[1] It may also cause respiratory irritation if inhaled as a dust.^{[1][2]} Therefore, strict adherence to the following personal protective equipment (PPE) and handling protocols is mandatory.

Quantitative Data

While there are no established occupational exposure limits for **2-Hydroxymethyl benzoic acid**, the hazards identified necessitate careful control of the work environment to minimize exposure.^{[3][4]}

Parameter	Value	Reference
GHS Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[1][2]
CAS Number	612-20-4	[1]
Appearance	Solid	[1]
Occupational Exposure Limits	Not established	[3][4]

Operational Plan: Handling 2-Hydroxymethyl benzoic acid

A systematic approach to handling **2-Hydroxymethyl benzoic acid** is crucial to mitigate risks. The following step-by-step guidance outlines the necessary precautions and procedures.

Engineering Controls

- Ventilation: Always handle **2-Hydroxymethyl benzoic acid** in a well-ventilated area. A fume hood is required when weighing, transferring, or performing any procedure that could generate dust.[1]
- Safety Stations: Ensure that an emergency eyewash station and a safety shower are readily accessible and in close proximity to the handling area.[4]

Personal Protective Equipment (PPE) Selection and Use

The following PPE is mandatory when handling **2-Hydroxymethyl benzoic acid**.

- Eye and Face Protection:
 - Wear chemical safety goggles with side shields that provide a complete seal around the eyes.[1][5]

- In addition to goggles, a face shield must be worn when there is a risk of splashing or when handling larger quantities of the substance.[\[5\]](#)[\[6\]](#)
- Skin and Body Protection:
 - Gloves: Wear chemical-resistant gloves at all times. Nitrile or neoprene gloves are recommended for protection against acids.[\[7\]](#)[\[8\]](#)[\[9\]](#) Always inspect gloves for any signs of degradation or punctures before use. Contaminated gloves should be removed and disposed of properly, and hands should be washed thoroughly after removal.
 - Lab Coat/Apron: A chemical-resistant lab coat or apron is required to protect against skin contact and to prevent contamination of personal clothing.[\[5\]](#)[\[10\]](#)
 - Protective Clothing: For larger scale operations, impervious clothing or a chemical-resistant suit may be necessary to ensure full-body protection.[\[1\]](#)[\[6\]](#)
- Respiratory Protection:
 - To prevent respiratory irritation from dust, a NIOSH-approved respirator is required when handling the powder outside of a fume hood or when dust generation is likely.[\[1\]](#)
 - A respirator with an organic vapor/acid gas cartridge, combined with a P100 particulate filter, is recommended.[\[3\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#) A proper fit test is essential to ensure the effectiveness of the respirator.[\[12\]](#)

Handling Procedures

- Avoid Inhalation and Contact: Take all necessary precautions to avoid inhaling dust or allowing the chemical to come into contact with skin or eyes.[\[1\]](#)
- Weighing: Conduct all weighing and transferring of the solid material within a fume hood or a ventilated enclosure to minimize dust dispersion.
- Spill Management: In the event of a spill, immediately evacuate the area and alert others. Wearing the appropriate PPE, contain the spill and clean it up using an absorbent material suitable for acids. The collected waste must be disposed of as hazardous waste.

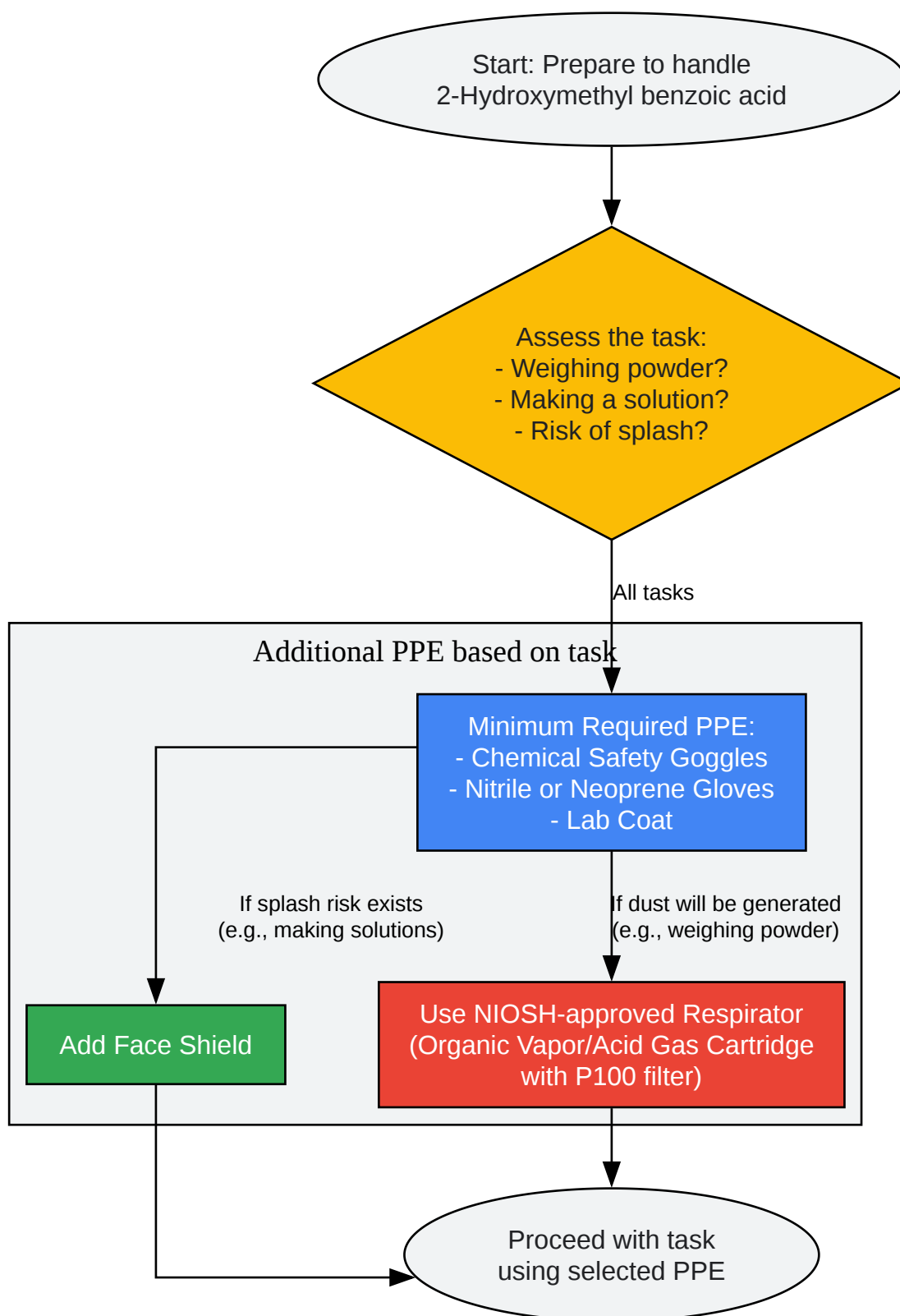
Disposal Plan

Proper disposal of **2-Hydroxymethyl benzoic acid** and its contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Classification: **2-Hydroxymethyl benzoic acid** should be treated as hazardous waste.
- Containerization:
 - Collect all waste, including contaminated PPE and spill cleanup materials, in a designated, properly labeled, and sealed container.
 - The container must be compatible with the chemical and clearly marked as "Hazardous Waste" with the full chemical name.
- Storage: Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.
- Disposal:
 - Do not dispose of **2-Hydroxymethyl benzoic acid** down the drain or in the regular trash. [\[10\]](#)
 - Arrange for the disposal of the hazardous waste through your institution's environmental health and safety (EHS) office or a licensed chemical waste disposal contractor, in accordance with all local, state, and federal regulations. [\[10\]](#)[\[14\]](#)

Visual Workflow for PPE Selection

The following diagram illustrates the decision-making process for selecting the appropriate personal protective equipment when handling **2-Hydroxymethyl benzoic acid**.



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Caption: PPE selection workflow for handling **2-Hydroxymethyl benzoic acid**.

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References

- 1. 3m.com [3m.com]
- 2. stonetoolsupply.com [stonetoolsupply.com]
- 3. swish.ca [swish.ca]
- 4. safety.duke.edu [safety.duke.edu]
- 5. esafetysupplies.com [esafetysupplies.com]
- 6. coral.washington.edu [coral.washington.edu]
- 7. Portwest Neoprene Chemical Gloves - SafetyGloves.co.uk [safetygloves.co.uk]
- 8. aibonsafety.com [aibonsafety.com]
- 9. safetyware.com [safetyware.com]
- 10. vumc.org [vumc.org]
- 11. 700 Blocked [magidglove.com]
- 12. oshacode.com [oshacode.com]
- 13. scribd.com [scribd.com]
- 14. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
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